

An In-depth Technical Guide to the Selectivity Profile of UNC5293

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Compound of Interest

Compound Name: *UNC5293*
Cat. No.: *B10824701*

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Executive Summary

UNC5293 is a potent and highly selective, orally bioavailable small-molecule inhibitor of MER receptor tyrosine kinase (MERTK).[1][2][3] MERTK, a member of the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases, is a key therapeutic target in oncology due to its roles in driving tumor cell survival and suppressing the innate immune response.[3][4] This document provides a comprehensive technical overview of the selectivity profile of **UNC5293**, presenting key quantitative data, detailed experimental protocols for assessing its activity and target engagement, and visualizations of its mechanism of action and experimental workflows.

Quantitative Selectivity Profile

UNC5293 demonstrates exceptional potency for MERTK with sub-nanomolar activity in biochemical assays and low nanomolar efficacy in cell-based models.[1][3] Its selectivity is highlighted by a significant potency window against other TAM family kinases and the broader human kinome.

Biochemical Inhibition Data

The following table summarizes the in vitro enzymatic inhibition profile of **UNC5293** against MERTK and other closely related kinases.

Target Kinase	Assay Type	Parameter	Value (nM)	Citation
MERTK	Biochemical	K _i	0.19	[1][2]
MERTK	Biochemical	IC ₅₀	0.9	[1][2]

Cell-Based Inhibition Data

The following table details the activity of **UNC5293** in cellular assays, measuring the inhibition of kinase phosphorylation in relevant human cancer cell lines.

Target Kinase	Cell Line	Assay Type	Parameter	Value (nM)	Citation
MERTK	B-cell ALL	Cellular Phosphorylation	IC ₅₀	9.4	[1][2]
FLT3	SEM B-ALL	Cellular Phosphorylation	IC ₅₀	170	[1][2]

Broad Kinome Selectivity

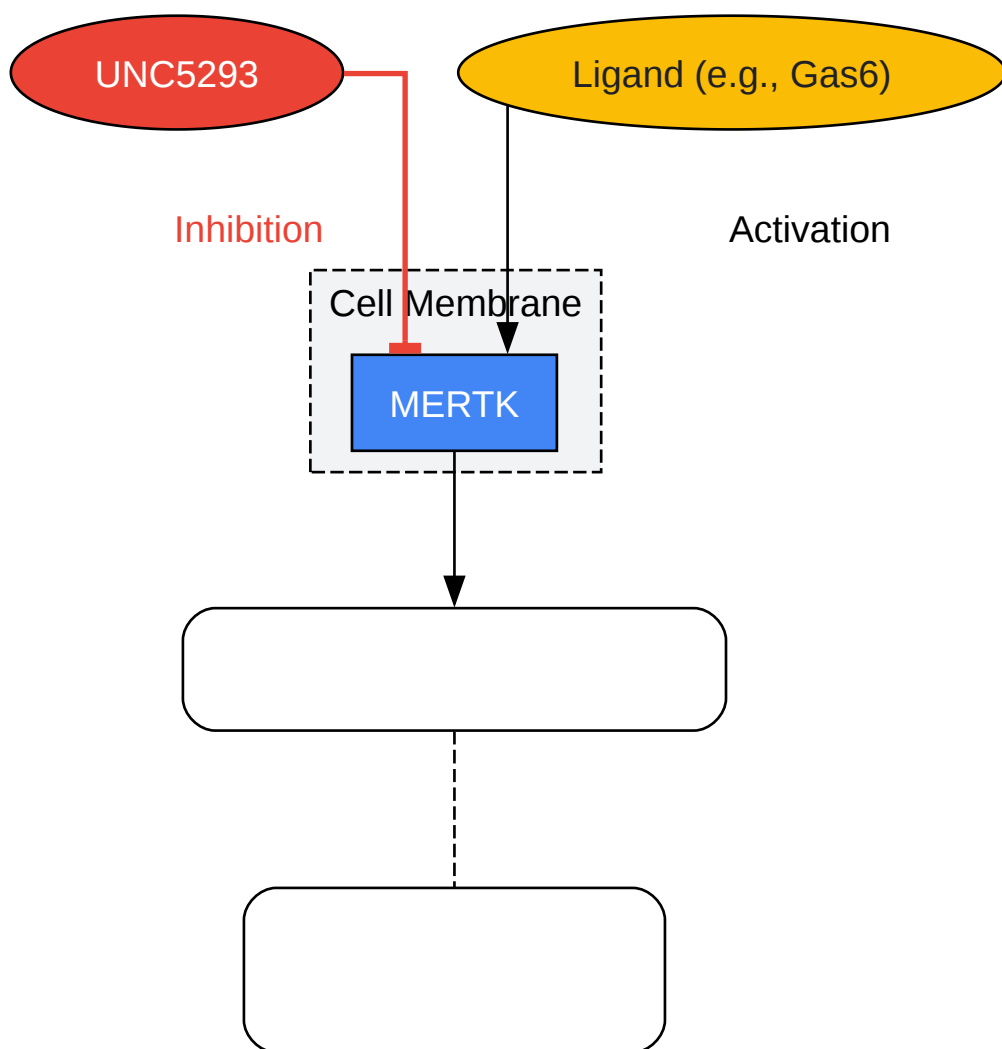
A comprehensive assessment of **UNC5293**'s selectivity was performed using the Ambit KINOMEScan platform. This screen measures the binding of an inhibitor to a panel of 468 kinases. The results are often summarized using a selectivity score (S-score), which quantifies the number of kinases inhibited above a certain threshold at a given concentration.

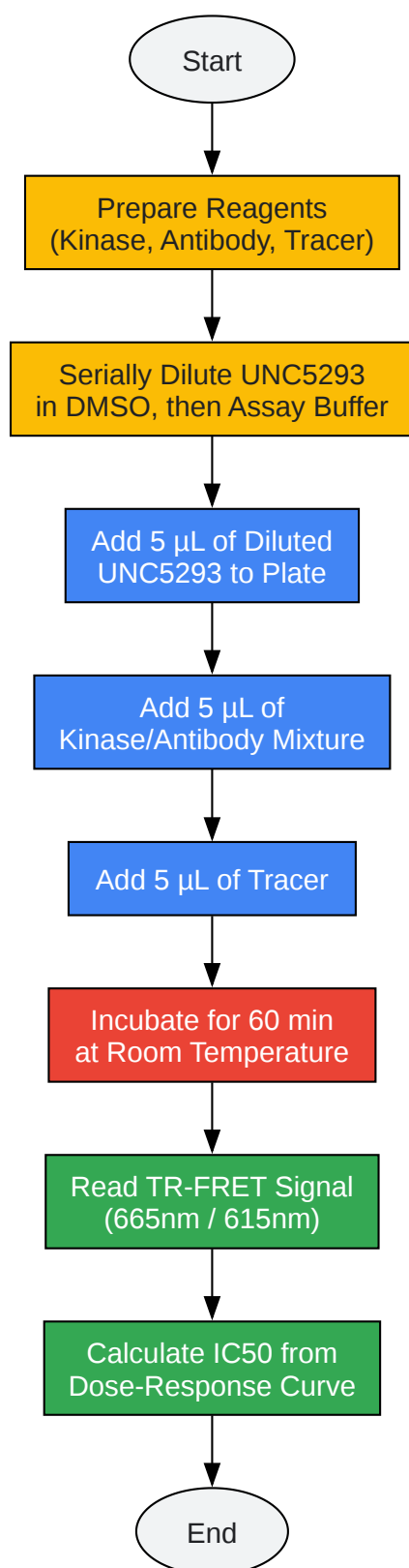
- Ambit Selectivity Score (S₅₀ at 100 nM) = 0.041[3][4][5]

This exceptionally low S-score indicates that **UNC5293** is highly selective and does not significantly bind to a wide array of other kinases at a concentration of 100 nM, underscoring its specificity for MERTK.[3][4][5]

Mechanism of Action and Signaling Pathway

UNC5293 functions by directly binding to the ATP-binding pocket of MERTK, inhibiting its catalytic activity. This prevents the autophosphorylation of the kinase and the subsequent activation of downstream pro-survival and anti-inflammatory signaling pathways.





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